

Dibromoacetylene: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: Dibromoacetylene

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WARNING: Dibromoacetylene is an extremely hazardous and reactive compound. This guide provides a summary of available information on its safety and handling. However, critical gaps in quantitative toxicological and exposure limit data exist. Extreme caution, rigorous risk assessment, and adherence to stringent safety protocols are mandatory when handling this substance. This document should be used as a supplement to, not a replacement for, comprehensive institutional safety training and expert consultation.

Executive Summary

Dibromoacetylene (C_2Br_2) is a colorless, sweet-smelling liquid that is highly explosive and pyrophoric, igniting spontaneously in air.^[1] It is also a lachrymator, causing irritation and tearing of the eyes.^[1] Due to its extreme reactivity, it poses a significant risk of fire and explosion. When heated, it can decompose violently.^[2] This guide synthesizes the available data on the properties, hazards, and handling of **dibromoacetylene** to inform laboratory safety practices.

Physicochemical and Hazard Properties

A summary of the known physical and chemical properties of **dibromoacetylene** is presented in the table below.

Property	Value	Source
Chemical Formula	C ₂ Br ₂	[1]
Molecular Weight	183.83 g/mol	[2]
Appearance	Clear, water-like liquid	[1]
Odor	Sweetish; produces white fumes in air with an ozone-like smell	[1]
Melting Point	-24 °C	[2]
Boiling Point	Not available (decomposes)	
Density	~2.59 g/cm ³ (estimated)	[2]
Flash Point	Not applicable (spontaneously flammable)	
Hazards	Explosive, pyrophoric (ignites spontaneously in air), lachrymator	[1]

Note: Quantitative toxicological data such as LD50 and LC50 values for **dibromoacetylene** are not readily available in the reviewed literature. Similarly, specific occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) have not been established for this compound. In the absence of this data, it must be treated as a substance with high acute toxicity.

Reactivity and Incompatibilities

Dibromoacetylene is a highly reactive compound. Its primary hazards stem from its instability and reactivity with air and other chemicals.

- Air and Oxygen: **Dibromoacetylene** ignites spontaneously in air, producing a sooty black smoke and a red flame.[1] A slower reaction with oxygen and water can yield oxalic acid and hydrobromic acid.[1]
- Heat: When heated, **dibromoacetylene** can explode violently, decomposing into carbon and other substances.[1][2]

- Incompatible Materials: As an acetylenic compound, **dibromoacetylene** is incompatible with a range of substances. Specific incompatibilities include:
 - Oxidizing agents: Vigorous to explosive reactions can occur.
 - Bases: Strong bases can lead to decomposition.
 - Certain Metals: Contact with copper, silver, and mercury can form explosive acetylides.[\[3\]](#)
[\[4\]](#)
 - Halogens: Reacts with bromine to form tetrabromoethene.[\[1\]](#)
 - Apiezon L: This vacuum grease is incompatible and should not be used in apparatus for the distillation of **dibromoacetylene**.[\[1\]](#)

A diagram illustrating the key reactivity and incompatibility concerns is provided below.

Reactivity and Incompatibilities of **Dibromoacetylene**.

Experimental Protocols and Handling

Due to the extreme hazards of **dibromoacetylene**, all manipulations should be conducted by highly trained personnel in a well-ventilated laboratory, preferably within a fume hood, and with appropriate engineering controls. A safety shield should be used at all times.

Synthesis Protocol

One reported method for the synthesis of **dibromoacetylene** involves the reaction of 1,1,2-tribromoethylene with potassium hydroxide.[\[1\]](#) This method is noted to carry a risk of explosion.
[\[1\]](#)

Materials:

- 1,1,2-tribromoethylene
- Potassium hydroxide
- Inert solvent (e.g., a high-boiling point hydrocarbon)

- Apparatus for reaction under an inert atmosphere (e.g., Schlenk line)

Procedure (General Outline - to be adapted with rigorous risk assessment):

- All glassware must be oven-dried and cooled under an inert atmosphere (e.g., argon or nitrogen).
- The reaction should be performed in a robust reaction vessel, behind a blast shield, in a fume hood.
- The 1,1,2-tribromoethylene is dissolved in an appropriate inert solvent.
- Potassium hydroxide is added portion-wise at a controlled temperature, typically at or below room temperature, with vigorous stirring.
- The reaction progress should be monitored carefully.
- Upon completion, the reaction mixture must be quenched with extreme care (see quenching protocol below).

Safe Handling and Storage

- Atmosphere: **Dibromoacetylene** must be handled and stored under an inert atmosphere at all times to prevent contact with air.
- Temperature: Store in a cool, well-ventilated area, away from heat sources.
- Containers: Use robust, sealed containers suitable for storing explosive and pyrophoric liquids.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Chemical safety goggles and a face shield are mandatory.
 - Skin Protection: Flame-resistant lab coat and chemically resistant gloves (e.g., butyl rubber or Viton).

- Respiratory Protection: A self-contained breathing apparatus (SCBA) may be necessary for emergency situations.

Quenching Protocol

Unused **dibromoacetylene** and reaction residues must be quenched carefully. The following is a general procedure for quenching highly reactive substances and should be adapted with caution for **dibromoacetylene**.

Materials:

- Inert, high-boiling point solvent (e.g., toluene)
- Isopropanol
- Methanol
- Water
- Apparatus for reaction under an inert atmosphere with cooling capability.

Procedure:

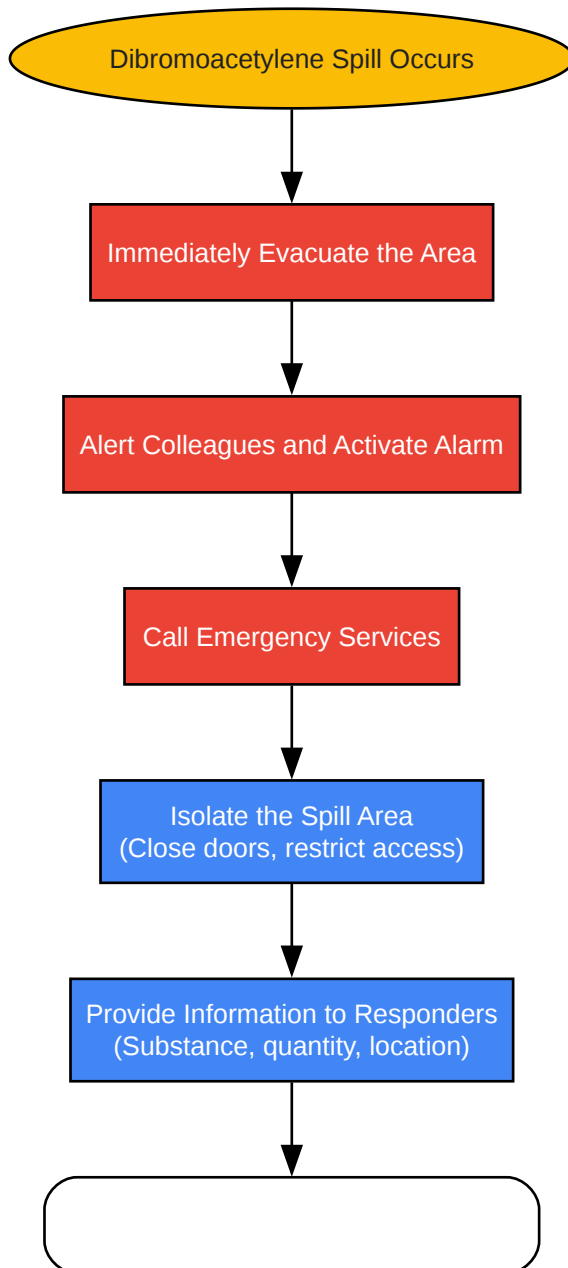
- The vessel containing the **dibromoacetylene** residue should be under an inert atmosphere and cooled in an ice bath.
- Slowly add a less reactive alcohol, such as isopropanol, dropwise with vigorous stirring. Monitor for any temperature increase or gas evolution.[5]
- Once the initial reaction subsides, slowly add methanol, which is more reactive, to ensure complete quenching.[5]
- After the reaction with methanol is complete, very slowly add water dropwise to neutralize any remaining reactive species.[5]
- The resulting mixture should be neutralized before disposal as hazardous waste.

Emergency Procedures

Spill Response

A spill of **dibromoacetylene** is a high-hazard emergency. The primary response should be to evacuate the area and alert emergency responders.

A logical workflow for responding to a **dibromoacetylene** spill is outlined below.



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Dibromoacetylene Spill Response Workflow.

Cleanup: Spill cleanup should only be performed by trained hazardous materials personnel with appropriate PPE, including SCBA. The spill should be covered with a dry, inert absorbent material (e.g., sand or vermiculite) and collected in a sealed container for disposal. Do not use water or combustible absorbents.

Fire Response

In the event of a fire involving **dibromoacetylene**, evacuate the area immediately and call the fire department. Inform them of the nature of the chemical involved. Do not attempt to extinguish the fire with water. Use a dry chemical or sand-based extinguishing agent.

First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention.
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

Conclusion

Dibromoacetylene is a substance of extreme hazard that requires meticulous planning and execution of safety procedures. The lack of comprehensive toxicological and exposure data necessitates a highly conservative approach to its handling. All personnel working with this compound must be thoroughly trained, and all experimental work must be conducted with the appropriate engineering controls and personal protective equipment in place.

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References

- 1. Dibromoacetylene - Wikipedia [en.wikipedia.org]
- 2. dibromoacetylene CAS#: 624-61-3 [m.chemicalbook.com]
- 3. ehs.utk.edu [ehs.utk.edu]
- 4. ehs.princeton.edu [ehs.princeton.edu]
- 5. epfl.ch [epfl.ch]
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